

Diadenosine Pentaphosphate Pentasodium: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diadenosine pentaphosphate
pentasodium*

Cat. No.: *B15597894*

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An In-depth Examination of a Key Endogenous Signaling Molecule and Potent Enzyme Inhibitor

Diadenosine pentaphosphate pentasodium (Ap5A), an endogenous purine dinucleotide, has garnered significant attention within the scientific community for its multifaceted roles in cellular signaling and as a highly specific inhibitor of adenylate kinase. This technical guide provides a comprehensive overview of Ap5A's biochemical properties, its intricate involvement in key signaling pathways, and detailed experimental protocols for its application in research and drug development.

Core Properties and Biochemical Profile

Diadenosine pentaphosphate is a member of the diadenosine polyphosphate family (ApnA), which consists of two adenosine moieties linked by a chain of five phosphate groups.[1][2] It is found in the secretory vesicles of platelets and chromaffin cells.[2] The pentasodium salt form is commonly used in research settings.

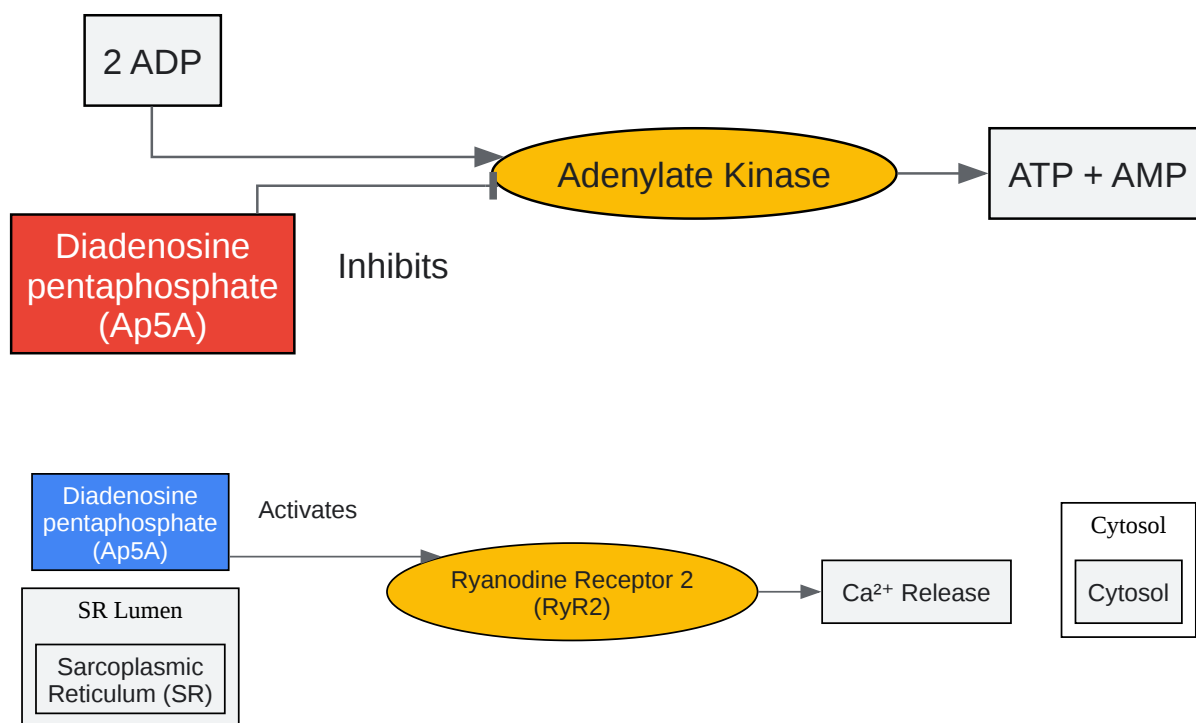
Property	Value	Reference
Synonyms	P1,P5-Di(adenosine-5') pentaphosphate pentasodium salt; A(5')P5(5')A	[1]
CAS Number	4097-04-5	[1]
Molecular Formula	C20H29N10O22P5·5Na	[1]
Molecular Weight	1026.28 g/mol	[1]
Primary Function	Adenylate Kinase (AK) Inhibitor	[2][3]
Storage Temperature	-20°C	[1]

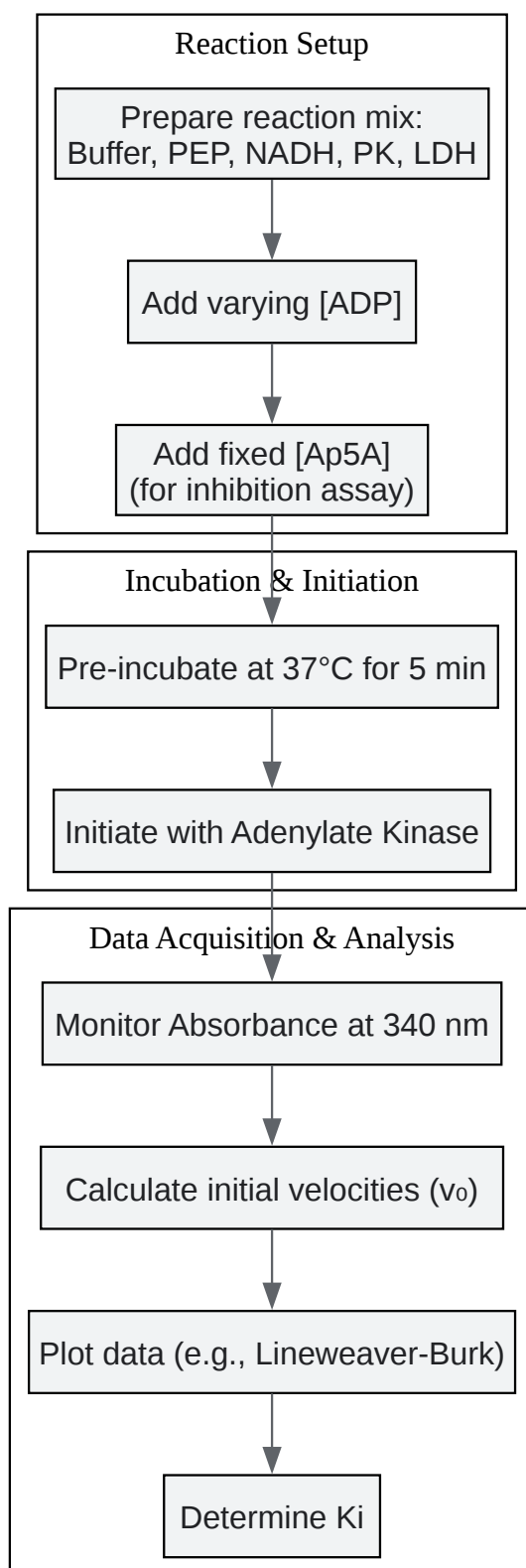
Key Biological Roles and Signaling Pathways

Ap5A functions as a signaling molecule in various physiological contexts, particularly in the cardiovascular and nervous systems. Its actions are primarily mediated through its interaction with specific receptors and its potent inhibition of adenylate kinase.

Adenylate Kinase Inhibition

Ap5A is a highly potent and specific competitive inhibitor of adenylate kinase (AK), an enzyme crucial for cellular energy homeostasis by catalyzing the reaction $2 \text{ ADP} \rightleftharpoons \text{ATP} + \text{AMP}$. [3] By inhibiting AK, Ap5A prevents the interconversion of adenine nucleotides, making it an invaluable tool for studying ATP- and ADP-dependent enzymes without the confounding activity of AK. [3] The inhibition is competitive with respect to both ATP and AMP.





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References

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- 2. Diadenosine pentaphosphate is a potent activator of cardiac ryanodine receptors revealing a novel high-affinity binding site for adenine nucleotides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
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